

Application Notes and Protocols: Biodistribution of [18F]F-FAPI-FUSCC-07 in Mice

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Compound of Interest

Compound Name: *Fapi-fuscc-07*

Cat. No.: *B15612888*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the preclinical biodistribution of the novel fibroblast activation protein (FAP) targeted radiotracer, [18F]F-**FAPI-FUSCC-07**, in mice. The data and protocols are derived from preclinical studies aimed at evaluating its potential as a positron emission tomography (PET) imaging agent for FAP-expressing tissues, such as in various cancers.

Quantitative Biodistribution Data

The in vivo biodistribution of [18F]F-**FAPI-FUSCC-07** was assessed in healthy mice and in mice bearing human glioma U87MG tumors. The following tables summarize the tracer uptake in various organs and tissues at different time points post-injection, expressed as the percentage of the injected dose per gram of tissue (%ID/g).

Table 1: Biodistribution of [18F]F-**FAPI-FUSCC-07** in Healthy Mice

Organ	30 min p.i. (%ID/g \pm SD)	60 min p.i. (%ID/g \pm SD)	120 min p.i. (%ID/g \pm SD)
Blood	2.54 \pm 0.31	1.45 \pm 0.22	0.78 \pm 0.15
Heart	1.21 \pm 0.18	0.89 \pm 0.13	0.54 \pm 0.09
Lung	2.15 \pm 0.29	1.56 \pm 0.24	0.91 \pm 0.17
Liver	3.12 \pm 0.45	2.89 \pm 0.38	2.11 \pm 0.31
Spleen	0.89 \pm 0.14	0.67 \pm 0.11	0.43 \pm 0.08
Kidney	10.21 \pm 1.53	8.98 \pm 1.21	5.67 \pm 0.89
Stomach	0.76 \pm 0.12	0.54 \pm 0.09	0.31 \pm 0.06
Intestine	1.87 \pm 0.28	2.01 \pm 0.31	1.54 \pm 0.25
Muscle	0.54 \pm 0.09	0.41 \pm 0.07	0.28 \pm 0.05
Bone	1.11 \pm 0.19	1.32 \pm 0.21	1.01 \pm 0.16

Table 2: Biodistribution of [18F]F-**FAPI-FUSCC-07** in U87MG Tumor-Bearing Mice

Organ/Tissue	60 min p.i. (%ID/g \pm SD)
Blood	1.39 \pm 0.25
Heart	0.85 \pm 0.15
Lung	1.48 \pm 0.27
Liver	2.78 \pm 0.41
Spleen	0.65 \pm 0.12
Kidney	8.54 \pm 1.32
Stomach	0.51 \pm 0.09
Intestine	1.95 \pm 0.33
Muscle	0.39 \pm 0.08
Bone	1.28 \pm 0.23
Tumor	5.89 \pm 0.98

Experimental Protocols

The following protocols describe the key experiments performed to evaluate the biodistribution of [18F]F-**FAPI-FUSCC-07** in mice.

Animal Models

- **Healthy Mice:** Normal Kunming mice were used for the biodistribution studies in healthy subjects.
- **Tumor-Bearing Mice:** Human glioma U87MG cells were subcutaneously inoculated into the right flank of BALB/c nude mice. The tumors were allowed to grow to a size of approximately 100-200 mm³ before the imaging and biodistribution studies.

Radiotracer Administration

- **Dose:** Approximately 3.7 MBq (100 μ Ci) of [18F]F-**FAPI-FUSCC-07** was administered to each mouse.

- Route of Administration: The radiotracer was injected intravenously via the tail vein.

Biodistribution Study in Healthy Mice

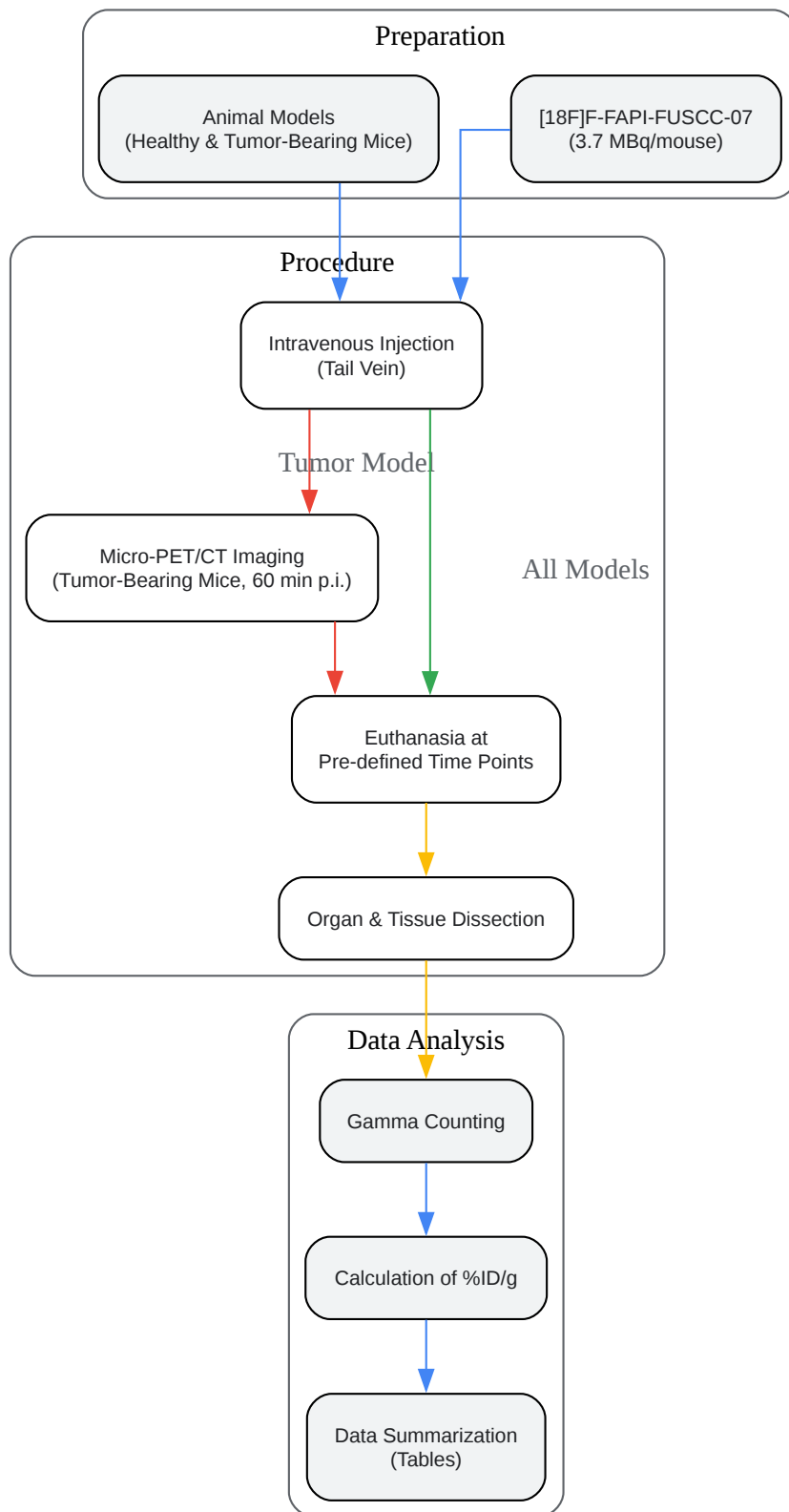
- Healthy Kunming mice were randomly divided into groups for different time points (e.g., 30, 60, and 120 minutes post-injection).
- Each mouse was injected with **[18F]F-FAPI-FUSCC-07** as described above.
- At the designated time points, the mice were euthanized by cervical dislocation.
- Blood samples were collected via cardiac puncture.
- Major organs and tissues (heart, lung, liver, spleen, kidney, stomach, intestine, muscle, and bone) were dissected, weighed, and rinsed.
- The radioactivity in each sample was measured using a gamma counter.
- The percentage of the injected dose per gram of tissue (%ID/g) was calculated for each organ and tissue.

Micro-PET/CT Imaging and Biodistribution in Tumor-Bearing Mice

- U87MG tumor-bearing mice were anesthetized with isoflurane.
- Each mouse was injected with **[18F]F-FAPI-FUSCC-07** via the tail vein.
- Static PET/CT scans were acquired at 60 minutes post-injection using a micro-PET/CT scanner.
- Following the imaging session, the mice were euthanized.
- Major organs, tissues, and the tumor were dissected, weighed, and the radioactivity was measured as described in the healthy mice protocol.
- The %ID/g was calculated for each sample.

Visualizations

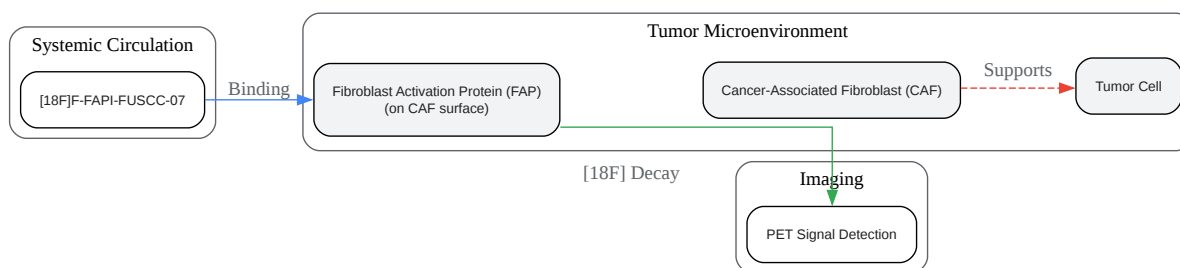
Experimental Workflow for Biodistribution Studies



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Caption: Workflow for the biodistribution studies of [18F]F-FAPI-FUSCC-07 in mice.

FAP-Targeted Tracer Mechanism of Action



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